

# Application Note: Extraction of Bioactive Compounds from *Caesalpinia crista*

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## Compound of Interest

Compound Name: *Chiirirhamnin*

Cat. No.: B15527418

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## Introduction

*Caesalpinia crista* L., a member of the Caesalpiniaceae family, is a perennial woody climber found in tropical and subtropical regions of Southeast Asia.<sup>[1][2]</sup> Traditionally, various parts of this plant, including the seeds, leaves, and roots, have been utilized in folk medicine for treating a wide range of ailments such as fever, inflammation, rheumatism, and tumors.<sup>[2]</sup>

Phytochemical investigations have revealed a rich diversity of bioactive secondary metabolites within *C. crista*, including cassane- and norcassane-type diterpenoids, flavonoids, alkaloids, tannins, and triterpenoids.<sup>[1][2]</sup> This application note provides a detailed protocol for the extraction of bioactive compounds, with a focus on flavonoid-like molecules such as the putative "**Chiirirhamnin**," from the seeds of *Caesalpinia crista*. The methodologies described herein are based on established protocols for the isolation of phytochemicals from this plant.

## Experimental Protocols

### 1. Preparation of Plant Material

- Source: Seeds of *Caesalpinia crista*.
- Procedure:
  - Collect fresh, mature seeds of *Caesalpinia crista*.
  - Wash the seeds thoroughly with distilled water to remove any adhering dirt or impurities.

- Air-dry the seeds in the shade at room temperature for 7-10 days or until they are completely dry.
- Grind the dried seeds into a fine powder using a mechanical grinder.
- Store the powdered material in an airtight container in a cool, dark, and dry place until further use.

## 2. Solvent Extraction of Bioactive Compounds

This protocol describes a sequential extraction method using solvents of increasing polarity to separate compounds based on their solubility.

- Materials:
  - Powdered seed material of *Caesalpinia crista*
  - Hexane
  - Ethyl acetate
  - Methanol
  - Soxhlet apparatus
  - Rotary evaporator
  - Filter paper (Whatman No. 1)
  - Glassware (beakers, flasks, etc.)
- Procedure:
  - Accurately weigh 100 g of the powdered seed material.
  - Place the powdered material in a thimble and insert it into the main chamber of the Soxhlet apparatus.
  - Pour 500 mL of hexane into the distilling flask.

- Heat the solvent to its boiling point and carry out the extraction for 6 hours. This step removes non-polar compounds like fats and waxes.
- After 6 hours, allow the apparatus to cool and collect the hexane extract.
- Concentrate the hexane extract using a rotary evaporator at 40°C to obtain the crude hexane extract.
- Remove the thimble containing the plant material from the Soxhlet apparatus and air-dry it to remove any residual hexane.
- Place the air-dried plant material back into the Soxhlet apparatus and perform a sequential extraction with 500 mL of ethyl acetate for 12 hours.<sup>[3]</sup>
- Collect and concentrate the ethyl acetate extract using a rotary evaporator at 40°C. This fraction is expected to contain flavonoids and other moderately polar compounds.
- Repeat the extraction process with 500 mL of methanol for 12 hours on the same plant material to extract more polar compounds.<sup>[3]</sup>
- Collect and concentrate the methanolic extract using a rotary evaporator at 40°C.

### 3. Phytochemical Screening

Preliminary phytochemical screening of the extracts can be performed to detect the presence of various classes of compounds.

- Procedure:
  - Dissolve a small amount of each crude extract in a suitable solvent.
  - Perform standard qualitative chemical tests for the presence of alkaloids, flavonoids, tannins, saponins, and terpenoids.

## Data Presentation

The following tables summarize representative quantitative data from studies on *Caesalpinia crista* extracts.

Table 1: Total Phenolic and Flavonoid Content in Caesalpinia crista Leaf Extracts

Extract	Total Phenolic Content (mg GAE/g extract)	Total Flavonoid Content (mg QE/g extract)
Ethyl Acetate (CcEA)	94.5 ± 3.8	60.46 ± 2.3
Methanol (CcME)	52.7 ± 2.8	46.26 ± 1.8
Water (CcWE)	31.84 ± 1.8	20.47 ± 1.1

GAE: Gallic Acid Equivalents; QE: Quercetin Equivalents. Data adapted from a study on leaf extracts[3].

Table 2: Antioxidant Activity of Ethanolic Seed Extract of Caesalpinia crista

Assay	Concentration (µg/mL)	% Inhibition
DPPH Radical Scavenging	300	73.9 ± 0.84
Hydrogen Peroxide Scavenging	300	77.7 ± 0.05

Data adapted from a study on ethanolic seed extracts[4].

## Visualizations

### Experimental Workflow

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